

# Essential Safety and Logistical Information for Handling Filgotinib

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## Compound of Interest

Compound Name: *Filgotinib*

Cat. No.: *B607654*

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Filgotinib**, a Janus kinase (JAK) 1 preferential inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory personnel and the integrity of research.

## Hazard Identification and Classification

**Filgotinib** is classified with specific hazards that necessitate careful handling. The following table summarizes its hazard statements as identified in safety data sheets (SDS).

Hazard Classification	GHS Hazard Statement	Source
Acute Oral Toxicity	H302: Harmful if swallowed	[1]
Skin Corrosion/Irritation	H315: Causes skin irritation	[1][2]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	[1][2]
Reproductive Toxicity	H360: May damage fertility or the unborn child	[3]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure	[3]

## Recommended Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Filgotinib**. These recommendations are based on safety data sheets and general guidelines for handling potent or hazardous pharmaceutical compounds.

PPE Category	Specification	Rationale and Source
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile)	To prevent skin contact.[1][4]
Double gloving may be appropriate when handling potent compounds.	General best practice for hazardous drugs.	
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from dust and splashes. Conforms to OSHA 29 CFR 1910.133 or European Standard EN166.[1]
A face shield may be required for procedures with a high risk of splashing.	General best practice for hazardous drugs.	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Recommended if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] Use in a well-ventilated area is crucial.[4]
Protective Clothing	Laboratory coat.	To prevent contamination of personal clothing.[1]
Disposable gown.	For procedures with a higher risk of contamination.	

## Step-by-Step Handling Procedures

### 3.1. Preparation and Engineering Controls

- Ventilation: Always handle **Filgotinib** in a well-ventilated area.[4] For handling powders, a certified chemical fume hood, biological safety cabinet, or glove box is recommended to minimize inhalation exposure.
- Designated Area: Designate a specific area for handling **Filgotinib**. This area should be clearly marked and restricted to authorized personnel.

- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.[3]

### 3.2. Weighing and Aliquoting

- Don the appropriate PPE as outlined in the table above.
- Perform all weighing and aliquoting of solid **Filgotinib** within a containment device such as a chemical fume hood or glove box to prevent the generation and dispersal of dust.[1]
- Use dedicated spatulas and weighing papers.
- Clean all equipment and the work surface thoroughly after use.

### 3.3. Solution Preparation

- When dissolving **Filgotinib**, add the solvent to the solid to minimize dust formation.
- If sonication is required, ensure the container is securely capped.
- All solution preparation should be performed in a chemical fume hood.

## Disposal Plan

Proper disposal of **Filgotinib** and contaminated materials is essential to prevent environmental contamination and accidental exposure.

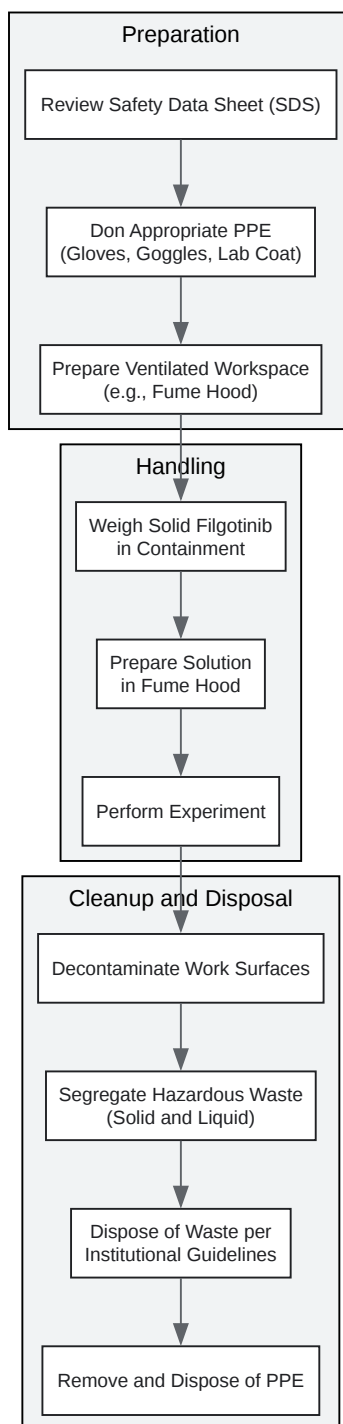
- Waste Categorization: **Filgotinib** waste should be treated as hazardous chemical waste.[1]
- Solid Waste: Collect all solid waste, including empty containers, contaminated gloves, weighing papers, and disposable lab coats, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Filgotinib** in a sealed, labeled hazardous waste container. Do not dispose of it down the drain.[2]
- Disposal Regulations: All waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[1][2] Consult your institution's Environmental Health

and Safety (EHS) department for specific guidance.

## Experimental Workflow for Safe Handling

The following diagram illustrates the key procedural steps for the safe handling of **Filgotinib** in a laboratory setting.

## Workflow for Safe Handling of Filgotinib



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Caption: A flowchart outlining the key procedural steps for the safe handling of **Filgotinib**.

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